

# 8-HQC proton dissociation constant pKa

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## Compound Focus: 8-Hydroxyquinoline citrate

CAS No.: 134-30-5

Cat. No.: S703134

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## Experimental Data on 8-HQC

The most relevant study identifies different forms of 8-HQC but does not provide its pKa values [1].

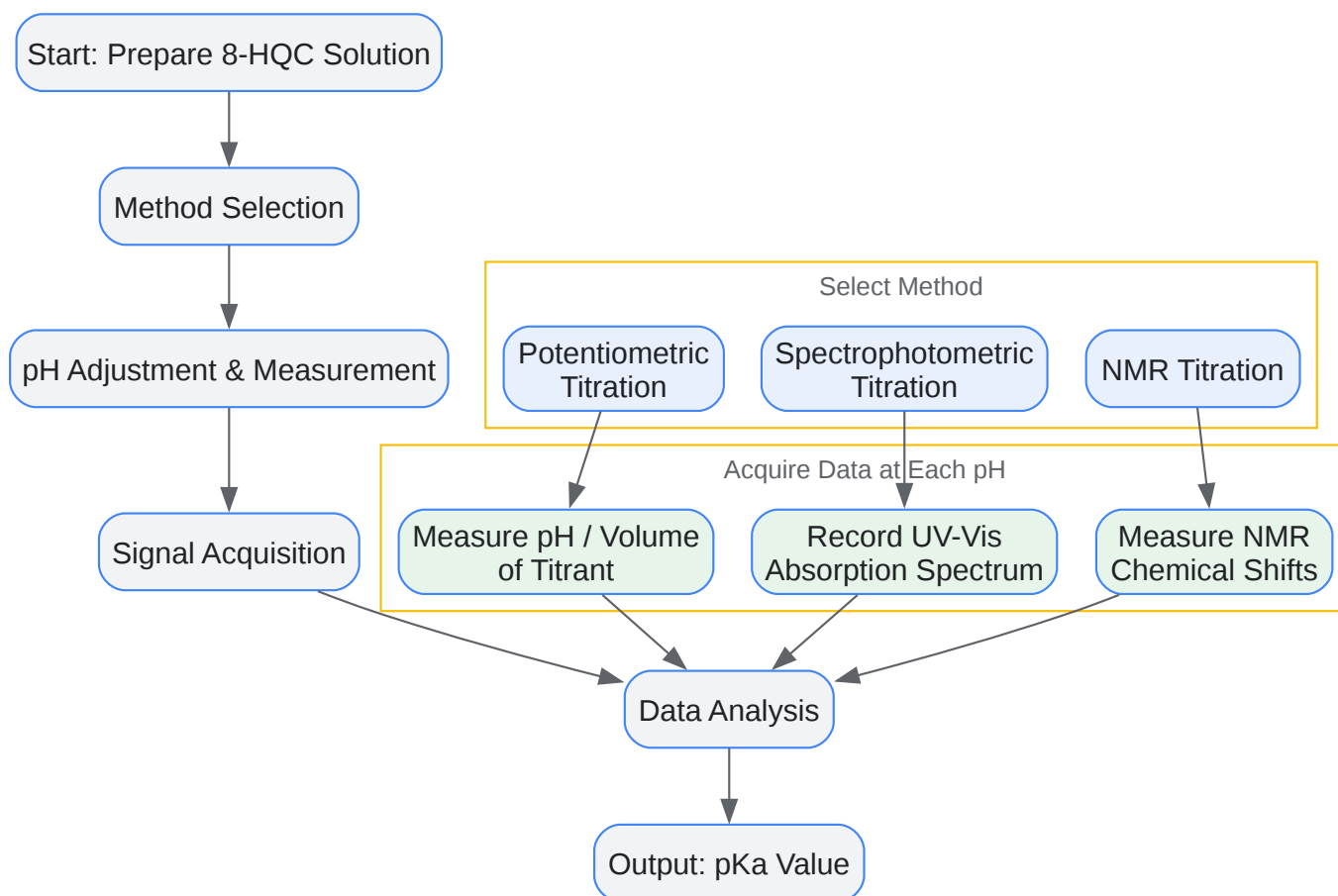
Aspect	Finding
Tautomerism	Seven stable tautomers identified computationally; experimental spectra matched one dominant tautomer [1].
Dimerization	IR spectrum suggests <b>dimerization in the condensed phase</b> ; theoretical calculations confirm possible dimeric forms [1].
Reported pKa	Not specified in the search results.

## Experimental Protocols for pKa Determination

You can determine the pKa of 8-HQC using established physical chemistry methods. The following table summarizes the core principles behind these techniques [2].

Method	Basic Principle
<b>Potentiometric (pH) Titration</b>	Measures solution pH change upon addition of acid/base. pKa is indicated at the point where the solution's buffering capacity is strongest (the <b>inflection point</b> ), typically when $\text{pH} = \text{pKa}$ and the concentrations of the protonated and deprotonated species are equal [2].
<b>Spectrophotometric Titration</b>	Monitors changes in UV-Vis absorption spectrum of a compound at different pH levels. pKa is determined from the shift in absorbance at specific wavelengths, fitting the data to a model that relates protonation state to spectral features [2].
<b>NMR Titration</b>	Tracks changes in chemical shifts of atoms (e.g., ( $^1\text{H}$ ), ( $^{13}\text{C}$ )) near the ionizable group as a function of pH. The pKa is determined by analyzing the titration curve of the chemical shift versus pH [2].

The experimental workflow for these methods generally follows a consistent logical structure, from sample preparation to data fitting.

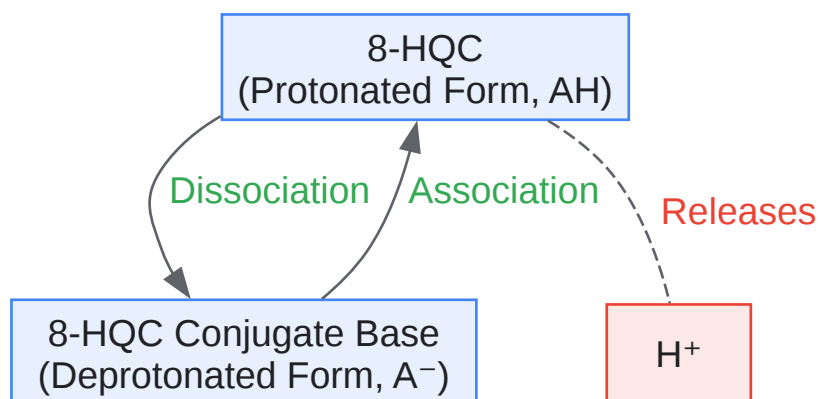


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*Experimental workflow for determining pKa via titration methods.*

## The Chemistry of Proton Dissociation

For a complex molecule like 8-HQC, which has multiple potential protonation sites, the dissociation can be visualized as an equilibrium between its protonated and deprotonated states.



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*Proton dissociation equilibrium for an acid ( $HA \rightleftharpoons A^- + H^+$ ) [3] [2].*

- **Interpreting pKa:** The **pKa** is the negative logarithm of the acid dissociation constant (**Ka**). A lower pKa value indicates a **stronger acid**, meaning it more readily donates a proton [3] [2].
- **The Henderson-Hasselbalch Equation:** This equation, **pH = pKa + log<sub>10</sub>([A<sup>-</sup>]/[HA])**, defines the relationship between the pH of a solution and the ratio of the deprotonated ([A<sup>-</sup>]) to protonated ([HA]) species. When the pH equals the pKa, these two species are present in equal concentrations [3].

## How to Proceed

Since the specific pKa values for 8-HQC are not available in the search results, I suggest you:

- **Consult specialized databases:** Search platforms like SciFinder, Reaxys, or PubChem, which are more likely to contain curated physicochemical data for specific compounds.
- **Estimate computationally:** Use computational chemistry software that can predict pKa values based on molecular structure, which may provide a useful theoretical estimate.
- **Determine experimentally:** Follow the experimental protocols outlined above to measure the pKa directly in your laboratory.

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## References

1. A combined experimental and theoretical study on... | CoLab [colab.ws]
2. Acid dissociation - Wikipedia constant [en.wikipedia.org]
3. and pKa Equilibrium : SHIMADZU (Shimadzu Corporation) Dissociation [shimadzu.com]

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